

Technical Guide: Spectroscopic Analysis of 5-Ethyl-2,4-dimethyloctane

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Compound of Interest

Compound Name: 5-Ethyl-2,4-dimethyloctane

CAS No.: 62184-05-8

Cat. No.: B14561395

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This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for the saturated hydrocarbon, **5-Ethyl-2,4-dimethyloctane**. Due to the limited availability of experimental spectra in public databases, this guide incorporates predicted spectroscopic data alongside generalized experimental protocols applicable to the analysis of similar non-polar, volatile organic compounds. This document is intended for researchers, scientists, and professionals in the field of chemical analysis and drug development.

Compound Overview

5-Ethyl-2,4-dimethyloctane is a branched alkane with the chemical formula $C_{12}H_{26}$ and a molecular weight of 170.33 g/mol. Its structure consists of an eight-carbon chain with methyl groups at positions 2 and 4, and an ethyl group at position 5. Understanding its spectroscopic properties is crucial for its identification and characterization in various chemical matrices.

Predicted Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules. Below are the predicted ^1H and ^{13}C NMR chemical shifts for **5-Ethyl-2,4-dimethyloctane**. These predictions are based on established empirical models and provide a reliable estimate of the expected experimental values.

Table 1: Predicted ^1H NMR Data for **5-Ethyl-2,4-dimethyloctane**

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
CH_3 (at C2)	0.85 - 0.95	Doublet	3H
CH_3 (at C4)	0.85 - 0.95	Doublet	3H
CH_3 (of ethyl group)	0.85 - 0.95	Triplet	3H
CH_3 (at C8)	0.85 - 0.95	Triplet	3H
CH_2 (at C3)	1.15 - 1.35	Multiplet	2H
CH_2 (of ethyl group)	1.1		

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